

Proper Disposal of Nitralin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitralin

Cat. No.: B166426

[Get Quote](#)

Nitralin is a selective pre-emergent dinitroaniline herbicide.[1] Due to its chemical properties and environmental hazards, particularly its high toxicity to aquatic life with long-lasting effects, it is imperative that researchers, scientists, and drug development professionals adhere to strict disposal protocols.[2][3] This guide provides essential safety and logistical information for the proper management and disposal of **Nitralin** waste in a laboratory setting.

Immediate Safety and Handling Precautions

Before handling **Nitralin** for any purpose, including disposal, it is crucial to be familiar with its hazards. **Nitralin** is a flammable solid that can decompose vigorously and explosively at 225°C.[4] It is also noted to be unstable in the presence of strong bases.[4]

Personal Protective Equipment (PPE): When preparing **Nitralin** for disposal, the following PPE should be worn:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact. In case of dust generation, respiratory protection may be necessary.

Nitralin Properties and Hazard Data

The following table summarizes key quantitative data for **Nitralin**, crucial for its safe handling and disposal.

Property	Value	Citation(s)
Chemical Formula	C ₁₃ H ₁₉ N ₃ O ₆ S	[1][5]
Molar Mass	345.37 g·mol ⁻¹	[1][5]
Appearance	Yellow/orange powder	[1]
Melting Point	151 °C (304 °F; 424 K)	[1]
Boiling Point	225 °C (437 °F; 498 K) (decomposes)	[1]
Autoignition Temperature	224 °C (435 °F; 497 K)	[1]
Solubility in Water	0.0006 g/L	[1]
Soil Half-life	30 to 60 days	[1][4]
UN Number	3077	[1][2]
GHS Hazard Statements	H228 (Flammable solid), H410 (Very toxic to aquatic life with long lasting effects)	[1]

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **Nitralin** is through a licensed and approved hazardous waste disposal facility. On-site chemical neutralization is not recommended without specific, validated protocols due to the chemical's instability and hazardous decomposition characteristics.

Step 1: Waste Collection and Storage

- Collect waste **Nitralin**, including any contaminated materials (e.g., weighing paper, gloves, absorbent pads), in a designated and clearly labeled hazardous waste container.
- Ensure the container is sealed to prevent leakage or spillage.[2]

- Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases.^[2] The storage area should be secure and accessible only to authorized personnel.

Step 2: Do Not Dispose in Standard Waste Streams

- Crucially, do not dispose of **Nitralin** in standard laboratory trash.
- Do not allow this material to drain into sewers or water supplies.^[2] **Nitralin** is very toxic to aquatic life, and such disposal can lead to significant environmental contamination.^{[2][3]}

Step 3: Consultation and Labeling

- Consult with your institution's Environmental Health and Safety (EHS) department to determine the specific requirements for hazardous waste disposal.
- The waste code for **Nitralin** should be assigned in discussion between the user, the producer, and the designated waste disposal company.^[2]
- Ensure the waste container is labeled in accordance with all local, regional, and national regulations, including the proper shipping name: "UN3077, Environmentally hazardous substance, solid, n.o.s. (**Nitralin**)".^[2]

Step 4: Arranging for Professional Disposal

- Contact a licensed hazardous waste disposal company to arrange for the collection and disposal of the **Nitralin** waste.^[2]
- Provide the disposal company with all necessary information, including the Safety Data Sheet (SDS) for **Nitralin**.

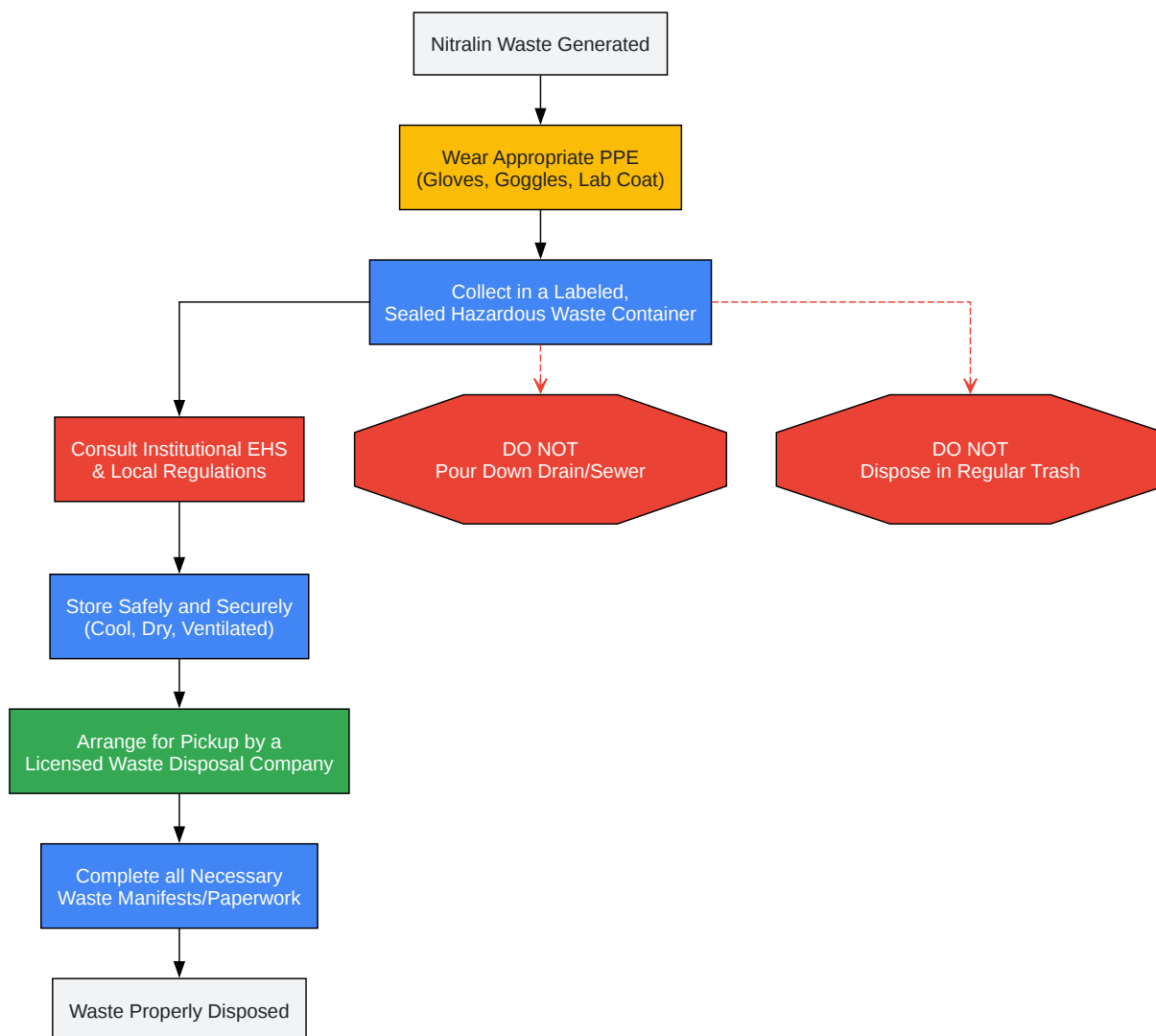
Step 5: Disposal of Empty Containers

- Empty containers may retain product residue and should be handled as hazardous waste.^[2]
- Follow label warnings even after the container is empty.^[2]

- Empty containers should be taken to an approved waste handling site for recycling or disposal and should not be reused.[\[2\]](#)[\[6\]](#)

Nitralin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Nitralin** waste from a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **Nitralin** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitralin - Wikipedia [en.wikipedia.org]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. NITRALIN - Safety Data Sheet [chemicalbook.com]
- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 5. scbt.com [scbt.com]
- 6. Disposal of Pesticides [npic.orst.edu]
- To cite this document: BenchChem. [Proper Disposal of Nitralin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166426#nitralin-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com